

An In-depth Technical Guide to Metabolites Produced by *Lactobacillus plantarum* P-8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LP8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the metabolites produced by the probiotic strain *Lactobacillus plantarum* P-8. The document summarizes quantitative data on identified metabolites, details the experimental protocols for their analysis, and visualizes key metabolic pathways and experimental workflows. This guide is intended to serve as a valuable resource for researchers and professionals in the fields of microbiology, biotechnology, and pharmacology who are investigating the functional properties and therapeutic potential of this microorganism.

Core Metabolites of *Lactobacillus plantarum*

Lactobacillus plantarum is a versatile lactic acid bacterium known for its robust metabolic capabilities, enabling it to thrive in diverse environments. Its metabolic end-products are of significant interest due to their contributions to the organoleptic properties of fermented foods and their potential health benefits. While specific quantitative data for the core metabolites of the P-8 strain in a defined medium is not extensively available in the public domain, the following tables present representative data from other well-characterized *L. plantarum* strains, offering a baseline understanding of its metabolic potential.

Representative Organic Acid Production

Organic acids are primary end-products of carbohydrate metabolism in *L. plantarum*, contributing to the preservation of fermented foods and influencing the gut environment.

Metabolite	Concentration (g/L)	Strain	Culture Conditions	Reference
Lactic Acid	26.4	L. plantarum S11	MRS broth, 24h	[1]
Acetic Acid	3.3	L. plantarum P1	MRS broth, 24h	[1]
Tartaric Acid	Present	L. plantarum P1, S11, M7	MRS broth, 24h	[1]
Malic Acid	Present	L. plantarum P1, S11, M7	MRS broth, 24h	[1]
Citric Acid	Present	L. plantarum P1, S11, M7	MRS broth, 24h	[1]

Representative Amino Acid Production

L. plantarum can synthesize and metabolize various amino acids, which are crucial for its growth and can act as signaling molecules in the host.

Metabolite	Form	Concentration (μM)	Strain	Culture Conditions	Reference
Alanine	D-	~100-1000	Multiple L. plantarum strains	GAM medium	[2]
Alanine	L-	~100-1000	Multiple L. plantarum strains	GAM medium	[2]
Serine	L-	~100-1000	Multiple L. plantarum strains	GAM medium	[2]
Aspartic Acid	L-	~10-100	Multiple L. plantarum strains	GAM medium	[2]
Glutamic Acid	L-	~10-100	Multiple L. plantarum strains	GAM medium	[2]

Volatile Metabolites Produced by Lactobacillus plantarum P-8 in Fermented Milk

A key application of L. plantarum P-8 is in the fermentation of dairy products, where it significantly influences the flavor profile through the production of volatile organic compounds (VOCs). A study by Dan et al. (2019) identified 66 volatile compounds in milk fermented with L. plantarum P-8 in combination with yogurt starter cultures. The tables below summarize the key volatile metabolites identified.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Aldehydes

Metabolite	Relative Content (%) at 1:100 Ratio (P-8:Starter)
3-Methylbutanal	1.83
Hexanal	5.86
(E)-2-Octenal	0.81
Nonanal	1.54
Benzaldehyde	0.38

Ketones

Metabolite	Relative Content (%) at 1:100 Ratio (P-8:Starter)
2-Heptanone	1.34
2-Nonanone	1.76
Acetoin	2.15
2,3-Butanedione	0.57
2-Pentanone	0.49

Acids and Alcohols

Metabolite	Relative Content (%) at 1:100 Ratio (P-8:Starter)
Acetic Acid	2.91
Hexanoic Acid	1.23
Octanoic Acid	0.98
Ethanol	0.76
1-Hexanol	0.55

Experimental Protocols

Fermentation of Milk with *L. plantarum* P-8

This protocol is based on the methodology described by Dan et al. (2019) for the production of fermented milk with *L. plantarum* P-8.[\[3\]](#)[\[5\]](#)

- **Starter Culture Preparation:** *Lactobacillus delbrueckii* subsp. *bulgaricus* and *Streptococcus thermophilus* are used as the primary yogurt starter.
- **Inoculation:** Homogenized whole milk is inoculated with the yogurt starter and *L. plantarum* P-8. The ratio of P-8 to the starter culture can be varied (e.g., 1:1, 1:10, 1:100) to modulate the final flavor profile.
- **Fermentation:** The inoculated milk is incubated at 42°C until the desired pH and acidity are reached.
- **Storage:** The fermented milk is stored at 4°C for subsequent analysis.

Analysis of Volatile Metabolites by HS-SPME-GC-MS

The following protocol for the analysis of volatile compounds is adapted from Dan et al. (2019).
[\[3\]](#)

- **Sample Preparation:** A 5 mL aliquot of the fermented milk is placed in a 20 mL headspace vial. An internal standard (e.g., 2-methyl-3-heptanone) is added.
- **Headspace Solid-Phase Microextraction (HS-SPME):** The vial is incubated at a specific temperature (e.g., 60°C) for a defined period (e.g., 30 min) to allow volatile compounds to partition into the headspace. An SPME fiber (e.g., DVB/CAR/PDMS) is then exposed to the headspace to adsorb the analytes.
- **Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:** The SPME fiber is thermally desorbed in the GC injection port. The separated compounds are identified and quantified by mass spectrometry.



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Experimental workflow for the analysis of volatile metabolites.

Analysis of Organic Acids by HPLC

This is a general protocol for the analysis of organic acids from *Lactobacillus* cultures.

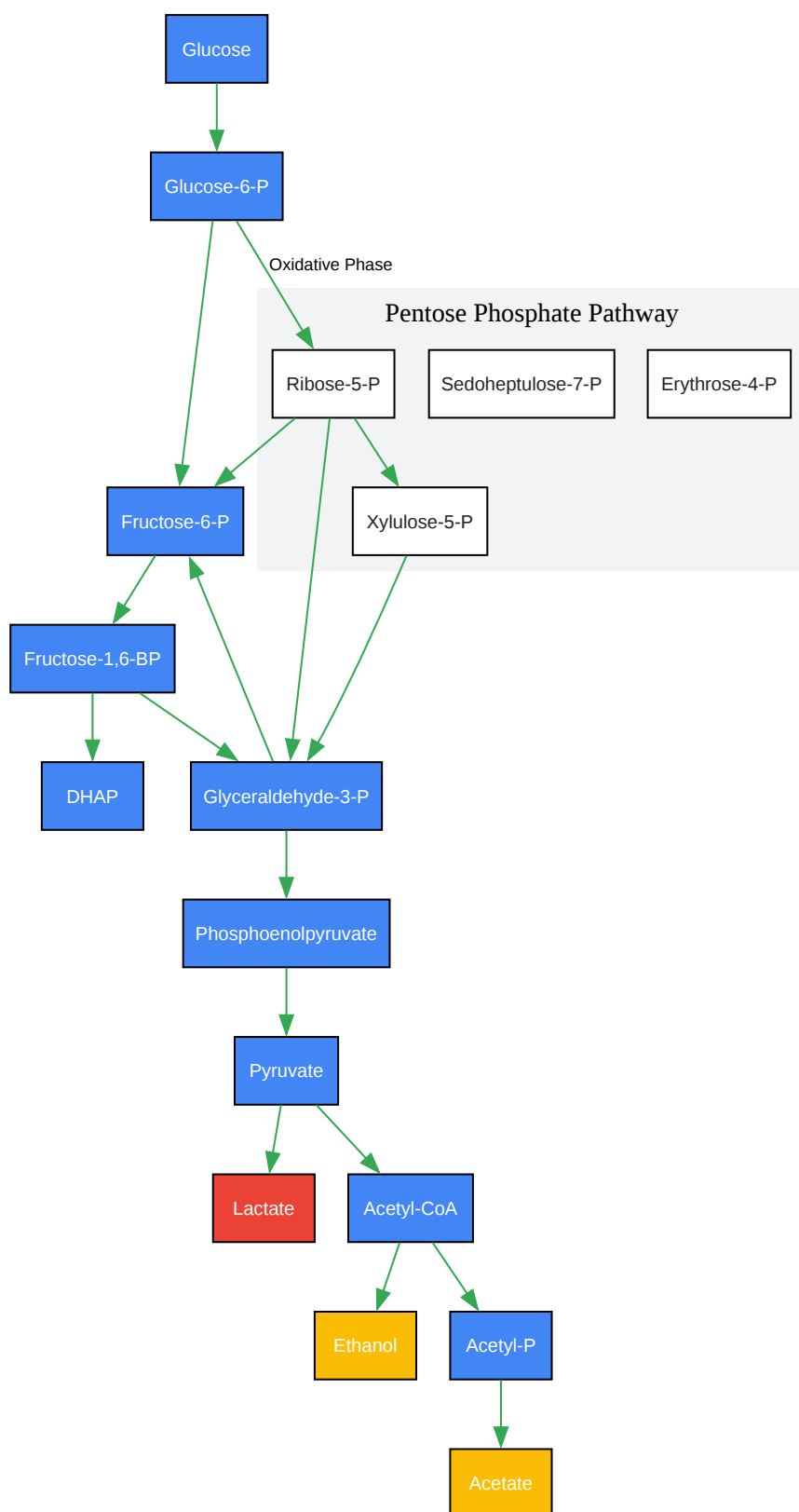
- **Sample Preparation:** The bacterial culture is centrifuged to pellet the cells. The supernatant is collected and filtered through a 0.22 µm syringe filter.
- **High-Performance Liquid Chromatography (HPLC):** The filtered supernatant is injected into an HPLC system equipped with a suitable column (e.g., C18) and a UV detector.
- **Separation and Detection:** Organic acids are separated based on their retention times and detected by their absorbance at a specific wavelength (e.g., 210 nm).
- **Quantification:** The concentration of each organic acid is determined by comparing its peak area to a standard curve of known concentrations.

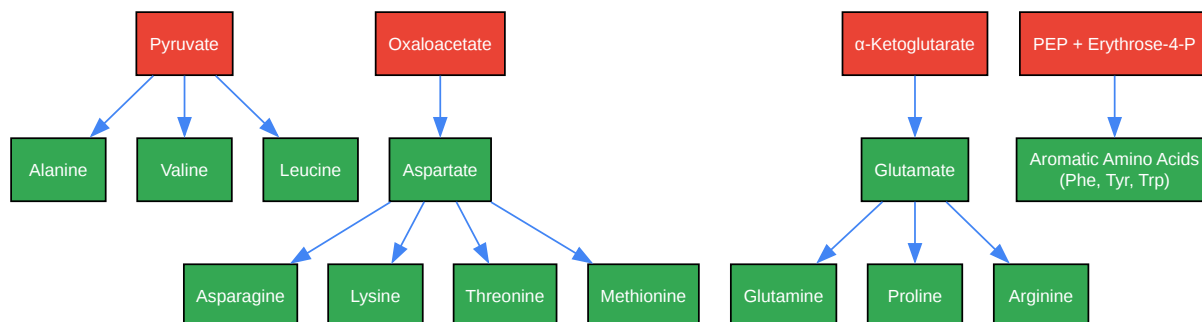
Metabolic Pathways

The metabolic versatility of *L. plantarum* is rooted in its complex network of biochemical pathways. The following diagrams, rendered in DOT language, illustrate the central carbon metabolism and amino acid biosynthesis pathways.

Central Carbon Metabolism

L. plantarum is a facultative heterofermentative bacterium, capable of metabolizing hexoses via the Embden-Meyerhof-Parnas (glycolysis) pathway and pentoses via the pentose phosphate pathway.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Metabolites Produced by *Lactobacillus plantarum* P-8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675268#etabolites-produced-by-lactobacillus-plantarum-p-8]

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